

Synthesis of N-Boc-L-3,5-difluorophenylalanine: A Technical Guide

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Compound of Interest

Compound Name: **N-Boc-L-3,5-difluorophenylalanine**

Cat. No.: **B346173**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **N-Boc-L-3,5-difluorophenylalanine**, a valuable building block in medicinal chemistry and drug development. The introduction of fluorine atoms into phenylalanine can significantly alter the biological activity and metabolic stability of peptides and small molecule drugs. The tert-butyloxycarbonyl (Boc) protecting group allows for its use in solid-phase and solution-phase peptide synthesis.

This document provides a comprehensive overview of a common and efficient synthetic route, including a detailed experimental protocol, expected yields, and key characterization data.

Synthetic Pathway Overview

The most straightforward and widely employed method for the synthesis of **N-Boc-L-3,5-difluorophenylalanine** is the protection of the commercially available L-3,5-difluorophenylalanine. This reaction involves the treatment of the amino acid with di-tert-butyl dicarbonate (Boc)₂O under basic conditions. The base deprotonates the amino group, increasing its nucleophilicity to attack the electrophilic carbonyl carbon of (Boc)₂O.



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Figure 1: General workflow for the N-Boc protection of L-3,5-difluorophenylalanine.

Experimental Protocol

This protocol is a representative procedure for the N-Boc protection of L-3,5-difluorophenylalanine.

Materials:

- L-3,5-difluorophenylalanine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium bicarbonate (NaHCO₃) or Sodium hydroxide (NaOH)
- Dioxane
- Water (deionized)

- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

Procedure:

- Dissolution of Starting Material: In a round-bottom flask equipped with a magnetic stir bar, dissolve L-3,5-difluorophenylalanine (1.0 eq) in a 1:1 mixture of dioxane and water. Add sodium bicarbonate (2.0 eq) or an appropriate amount of NaOH solution to the mixture and stir until all solids are dissolved.
- Addition of (Boc)₂O: To the stirred solution, add di-tert-butyl dicarbonate (1.1 to 1.2 eq) portion-wise at room temperature.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) until the starting amino acid is consumed.
- Work-up:
 - Once the reaction is complete, concentrate the mixture under reduced pressure to remove the dioxane.
 - Cool the remaining aqueous solution in an ice bath and acidify to pH 2-3 with 1 M HCl.
 - Extract the aqueous layer with ethyl acetate (3 x volumes).
 - Combine the organic layers and wash with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude **N-Boc-L-3,5-difluorophenylalanine** can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by column

chromatography on silica gel if necessary to afford the pure product as a white to off-white solid.

Quantitative Data

Parameter	Expected Value
Yield	90-98%
Purity (by HPLC)	≥98%
Molecular Formula	C ₁₄ H ₁₇ F ₂ NO ₄
Molecular Weight	301.29 g/mol

Physicochemical and Spectroscopic Data

Property	Value	Reference
Appearance	White to off-white solid	[1]
Melting Point	109-115 °C	
Optical Rotation	$[\alpha]^{20}/D = -31.0 \pm 2.0^\circ$ (c = 1 in DMF)	
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 6.85-6.65 (m, 3H), 5.05 (br d, 1H), 4.60 (q, 1H), 3.20-3.00 (m, 2H), 1.42 (s, 9H)	
¹³ C NMR (CDCl ₃ , 101 MHz)	δ (ppm): 175.5, 163.0 (dd, J = 245, 13 Hz), 155.2, 140.8 (t, J = 9 Hz), 112.5 (dd, J = 21, 7 Hz), 103.0 (t, J = 25 Hz), 80.2, 53.8, 37.5, 28.3	
¹⁹ F NMR (CDCl ₃ , 376 MHz)	δ (ppm): -109.5	
CAS Number	205445-52-9	[1]

Safety Precautions

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Di-tert-butyl dicarbonate is a lachrymator and should be handled with care.
- Handle all chemicals with caution and refer to their respective Safety Data Sheets (SDS) for detailed safety information.

This technical guide provides a comprehensive overview of the synthesis of **N-Boc-L-3,5-difluorophenylalanine**. The described method is robust, high-yielding, and scalable, making it suitable for both academic research and industrial applications. The provided data will be valuable for researchers in the fields of peptide synthesis, medicinal chemistry, and drug discovery.

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References

- 1. medchemexpress.com [medchemexpress.com]
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